

Crotonitrile CAS number and nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Crotonitrile

Cat. No.: B1212536

[Get Quote](#)

An In-depth Technical Guide to **Crotonitrile**: CAS Numbers, Nomenclature, and Scientific Applications

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **crotonitrile**, a versatile chemical intermediate. It covers its various CAS numbers and detailed nomenclature, alongside its chemical and physical properties. The document outlines detailed experimental protocols for its synthesis, purification, and analysis. Furthermore, it delves into its applications in organic synthesis and its biological effects, particularly its neurotoxicity, providing valuable information for professionals in research and drug development.

Nomenclature and CAS Numbers

Crotonitrile, a simple unsaturated nitrile, exists as cis (Z) and trans (E) isomers. The nomenclature and CAS numbers for these forms, as well as their mixture, are crucial for accurate identification and sourcing.

Isomer/Mixture	IUPAC Name	CAS Number	Synonyms
trans-Crotononitrile	(E)-But-2-enenitrile	627-26-9	(E)-2-Butenenitrile, trans-2-Butenenitrile, Crotonic acid nitrile
cis-Crotononitrile	(Z)-But-2-enenitrile	1190-76-7	(Z)-2-Butenenitrile, cis-2-Butenenitrile, Isocrotononitrile
Mixture of cis and trans	But-2-enenitrile	4786-20-3	2-Butenenitrile, Crotononitrile

Physicochemical Properties

A summary of the key physicochemical properties of **crotononitrile** is presented below. These properties are essential for its handling, storage, and application in various experimental setups.

Property	Value
Molecular Formula	C ₄ H ₅ N
Molecular Weight	67.09 g/mol [1]
Appearance	Colorless to pale yellow liquid [2]
Boiling Point	120-121 °C (mixture of isomers)
Density	0.824 g/mL at 25 °C (mixture of isomers)
Flash Point	16 °C
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water. [2]

Synthesis of Crotononitrile

Crotononitrile can be synthesized through various methods. The two primary routes are the dehydration of crotonamide and the reaction of crotonaldehyde with hydroxylamine.

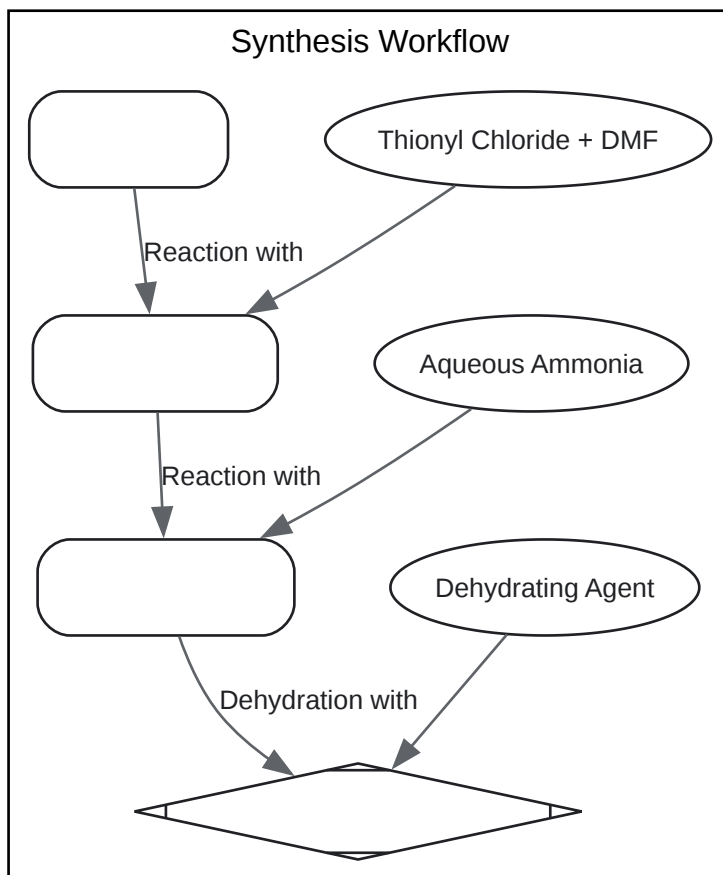
Synthesis of trans-Crotonitrile from Crotonic Acid

A common laboratory-scale synthesis involves the conversion of trans-crotonic acid to trans-crotonamide, followed by dehydration.

Experimental Protocol:

- Synthesis of trans-Crotonamide:
 - In a round-bottom flask, suspend trans-crotonic acid in an excess of thionyl chloride.
 - Add a catalytic amount of N,N-dimethylformamide (DMF).
 - Heat the mixture under reflux until the reaction is complete (monitored by the cessation of gas evolution).
 - Remove the excess thionyl chloride by distillation under reduced pressure.
 - Carefully add the resulting crude crotonyl chloride to a cooled, concentrated aqueous ammonia solution with vigorous stirring.
 - Collect the precipitated trans-crotonamide by filtration, wash with cold water, and dry.
- Dehydration of trans-Crotonamide:
 - In a flask equipped with a distillation apparatus, mix the dried trans-crotonamide with a dehydrating agent such as phosphorus pentoxide or benzenesulfonyl chloride in the presence of a base like pyridine.
 - Heat the mixture gently to initiate the reaction.
 - The trans-**crotononitrile** product will distill over. Collect the distillate.
 - Purify the crude product by fractional distillation.

Synthesis of trans-Crotononitrile



[Click to download full resolution via product page](#)

Caption: Synthesis of trans-**Crotononitrile** from Crotonic Acid.

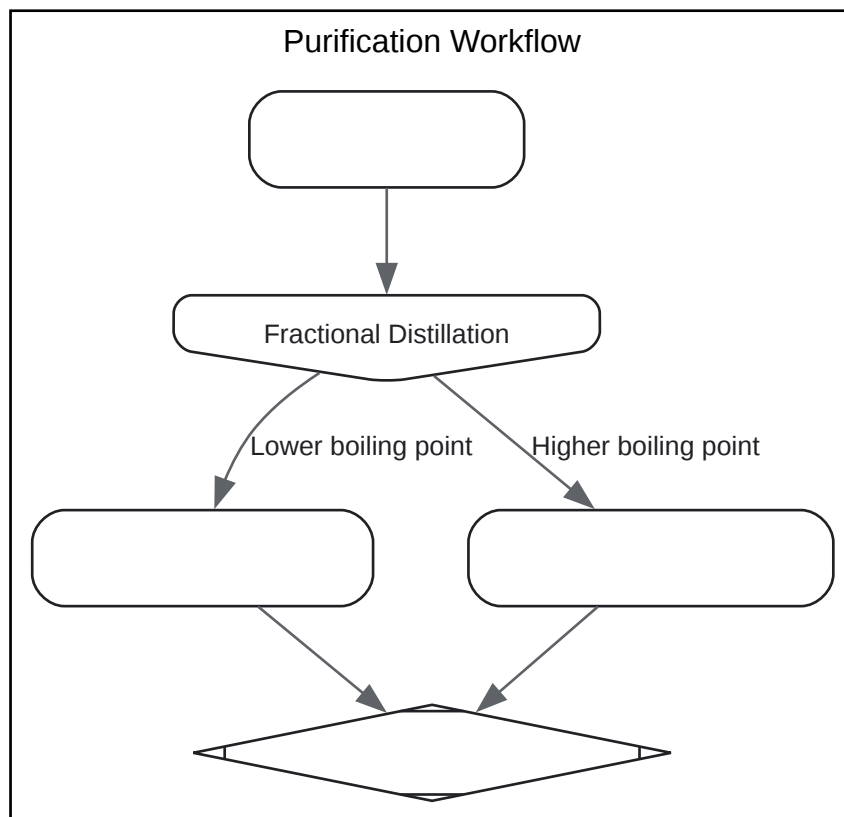
Purification of Crotononitrile

Purification of the crude **crotononitrile** product is essential to remove unreacted starting materials, byproducts, and solvents. Fractional distillation is the most common method for separating the cis and trans isomers and achieving high purity.

Experimental Protocol: Fractional Distillation

- Apparatus Setup: Assemble a fractional distillation apparatus with a fractionating column (e.g., Vigreux or packed column) placed between the distillation flask and the condenser. Use a heating mantle with a magnetic stirrer for uniform heating.
- Distillation:
 - Place the crude **crotononitrile** mixture in the distillation flask with boiling chips or a magnetic stir bar.
 - Gradually heat the flask. The component with the lower boiling point (cis-**crotononitrile**, bp ~108 °C) will vaporize first, rise through the fractionating column, and condense in the condenser.
 - Collect the initial fractions, which will be enriched in the cis-isomer.
 - As the distillation progresses, the temperature at the thermometer will rise and stabilize at the boiling point of the trans-isomer (bp ~121 °C).
 - Change the receiving flask to collect the purified trans-**crotononitrile**.
- Analysis: Analyze the collected fractions by Gas Chromatography (GC) to determine their purity and isomeric ratio.

Purification of Crotononitrile



[Click to download full resolution via product page](#)

Caption: Purification of **Crotononitrile** via Fractional Distillation.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the separation, identification, and quantification of **crotononitrile** isomers and impurities.

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the **crotononitrile** sample in a suitable solvent (e.g., dichloromethane or acetone).

- GC-MS Parameters:
 - Gas Chromatograph: Use a capillary column suitable for separating volatile organic compounds (e.g., a DB-5ms or equivalent).
 - Oven Temperature Program: Start at a low temperature (e.g., 40 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) to ensure the elution of all components.
 - Injector: Use a split/splitless injector in split mode to avoid column overloading.
 - Carrier Gas: Use helium at a constant flow rate.
 - Mass Spectrometer: Operate in electron ionization (EI) mode. Scan a mass range of m/z 35-300.
- Data Analysis: Identify the peaks corresponding to the cis and trans isomers of **crotononitrile** based on their retention times and mass spectra. The mass spectrum of **crotononitrile** will show a molecular ion peak at m/z 67. Quantify the isomers and any impurities by integrating the peak areas.

Chemical Reactivity and Applications

Crotononitrile is a valuable building block in organic synthesis due to the presence of both a nitrile group and a reactive double bond.

Baylis-Hillman Reaction

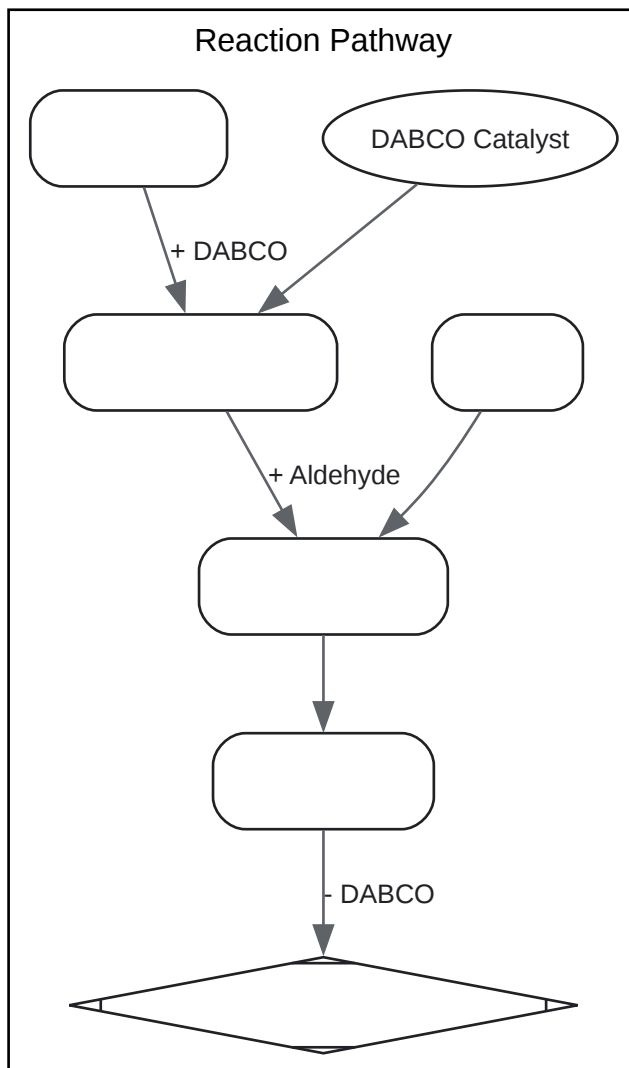
Crotononitrile can participate in the Baylis-Hillman reaction, a carbon-carbon bond-forming reaction between an activated alkene and an electrophile, typically an aldehyde.

Reaction Mechanism:

- A nucleophilic catalyst (e.g., DABCO) adds to the β -position of **crotononitrile**, forming a zwitterionic enolate.
- The enolate attacks the carbonyl carbon of the aldehyde.

- A proton transfer occurs.
- The catalyst is eliminated to yield the final allylic alcohol product.

Baylis-Hillman Reaction Mechanism



[Click to download full resolution via product page](#)

Caption: Mechanism of the Baylis-Hillman Reaction with **Crotononitrile**.

Biological Activity and Neurotoxicity

Crotononitrile and its isomers have been shown to exhibit neurotoxic effects. The underlying mechanism appears to involve the serotonergic system.

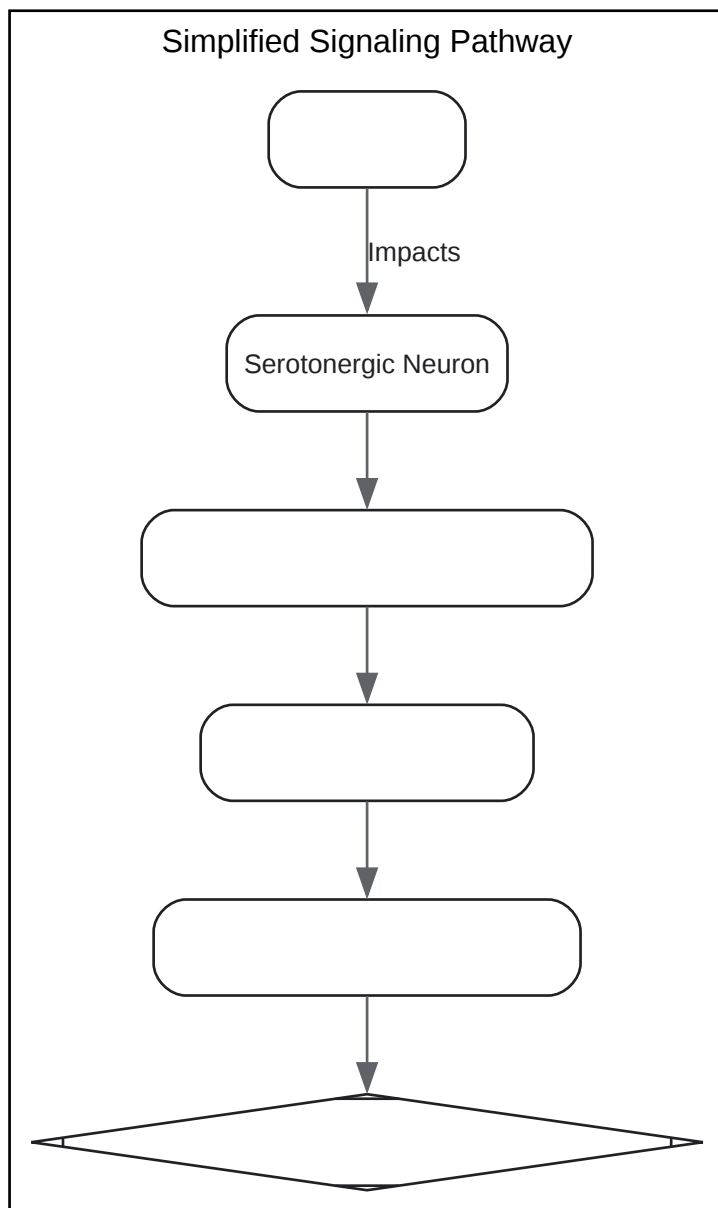
Neurotoxic Effects

Studies in animal models have demonstrated that administration of **crotononitrile** can lead to behavioral abnormalities. The cis-isomer, in particular, has been linked to vestibular dysfunction.

Involvement of the Serotonergic System

The neurotoxic effects of **crotononitrile** are associated with alterations in the metabolism of serotonin (5-hydroxytryptamine, 5-HT).[3] It has been observed to cause an increase in the levels of 5-HT and its metabolite, 5-hydroxyindoleacetic acid (5-HIAA), in various brain regions. [3] This suggests that **crotononitrile** may disrupt the normal functioning of the serotonin signaling pathway, leading to the observed neurobehavioral symptoms. The exact molecular targets within this pathway are a subject of ongoing research.

Crotononitrile's Effect on Serotonin Signaling

[Click to download full resolution via product page](#)

Caption: Postulated Effect of **Crotononitrile** on Serotonin Signaling.

Safety Precautions

Crotononitrile is a flammable and toxic substance. It should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. Avoid inhalation, ingestion, and skin contact. In case of exposure, seek immediate medical attention.

This technical guide provides a solid foundation for understanding and working with **crotononitrile**. For specific applications, it is always recommended to consult the primary literature and relevant safety data sheets.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Baylis-Hillman Reaction [organic-chemistry.org]
- 2. grokipedia.com [grokipedia.com]
- 3. Alterations in the metabolism of serotonin and dopamine in the central nervous system of mice displaying a persistent dyskinesia due to crotononitrile or 2-pentenitrile - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Crotononitrile CAS number and nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212536#crotononitrile-cas-number-and-nomenclature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com